

Technical Guide: Certificate of Analysis for Dihydrocuscohygrine-d6

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Compound of Interest

Compound Name: Dihydrocuscohygrine-d6

Cat. No.: B585597

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a representative Certificate of Analysis for **Dihydrocuscohygrine-d6**, a deuterated internal standard crucial for quantitative bioanalytical studies. The information herein is compiled from analytical data on closely related compounds and established methodologies for the quality control of isotopically labeled standards. This document is intended to serve as a comprehensive resource, outlining the typical data, experimental protocols, and quality control workflows associated with a high-purity deuterated compound for research purposes.

Compound Information and Physical Properties

Dihydrocuscohygrine-d6 is the deuterated form of Dihydrocuscohygrine, an alkaloid found in coca leaves.^[1] As a stable isotope-labeled internal standard, it is an essential tool in mass spectrometry-based quantification assays, allowing for the precise measurement of its non-labeled counterpart in complex biological matrices.

Property	Specification
Analyte Name	Dihydrocuscohygrine-d6
CAS Number	1346602-92-3
Unlabeled CAS Number	58131-40-1
Molecular Formula	C ₁₃ H ₂₀ D ₆ N ₂ O
Molecular Weight	232.40 g/mol
Exact Mass	232.2422 u
Appearance	White to Off-White Solid
Storage Conditions	Store at -20°C, protect from moisture and light.

Analytical Data

The following tables summarize the typical analytical data obtained for a batch of **Dihydrocuscohygrine-d6**, ensuring its identity, purity, and isotopic enrichment.

2.1. Chromatographic and Mass Spectrometric Data

High-Performance Liquid Chromatography (HPLC) coupled with Mass Spectrometry (MS) is employed to determine the chemical purity of the compound. Gas Chromatography-Mass Spectrometry (GC-MS) is used to confirm the mass and fragmentation pattern.

Test	Method	Result	Specification
Chemical Purity	HPLC-UV	99.6%	≥ 98.0%
Isotopic Purity	LC-MS	99.5%	≥ 98%
Mass Spectrum (GC-MS)	GC-MS (EI)	Consistent with structure	Consistent with structure

2.2. Mass Spectrometry Fragmentation Data

The mass spectrum of **Dihydrocuscohygrine-d6** is characterized by specific fragment ions. The base peak is typically observed at m/z 84, corresponding to the Δ^1 -dihydropyrrolium cation. Due to the deuterium labels on the N-methyl groups, the fragmentation pattern will show shifts compared to the unlabeled compound. The molecular ion (M^+) is often of very low abundance. [2]

Ion Type	m/z (relative intensity)	Putative Structure/Fragment
$[M+H]^+$	233.2	Protonated Molecule
Base Peak	84	Δ^1 -dihydropyrrolium cation
Fragment	42	$[CH_2=N=CH_2]^+$ or $[CH_3-N=CH]^+$
Other Fragments	70, 98, 126, 140	Pyrrolidine ring fragments

2.3. Nuclear Magnetic Resonance (NMR) Data

NMR spectroscopy is used to confirm the chemical structure and the position of the deuterium labels. The following are predicted 1H NMR and representative ^{13}C NMR chemical shifts (referenced from the non-deuterated analogue, Cuscohygrine).

1H NMR (400 MHz, $CDCl_3$) (Note: Data is predicted, as experimental data for Dihydrocuscohygrine is not readily available. The signals for the N- CD_3 groups will be absent.)

Chemical Shift (ppm)	Multiplicity	Assignment
~3.80	m	CH-OH
~3.10	m	Pyrrolidine CH (α)
~2.20	m	CH_2 -CO
~1.90 - 1.50	m	Pyrrolidine CH_2 (β , γ)

^{13}C NMR (100 MHz, $CDCl_3$) (Note: Data is based on the non-deuterated analogue, Cuscohygrine. The signal for the N- CD_3 carbons will be a multiplet with a significantly lower

intensity.)

Chemical Shift (ppm)	Assignment
~209.0	C=O
~68.0	CH-OH
~57.0	Pyrrolidine CH (α)
~40.0 (triplet)	N-CD ₃
~38.0	CH ₂ -CO
~28.0	Pyrrolidine CH ₂ (β)
~22.0	Pyrrolidine CH ₂ (γ)

Experimental Protocols

Detailed methodologies for the analytical tests are provided below.

3.1. High-Performance Liquid Chromatography (HPLC)

This method is adapted from established procedures for the analysis of pyrrolizidine and tropane alkaloids.[3][4]

- Instrumentation: Agilent 1200 Series HPLC or equivalent with a UV detector.
- Column: Discovery HS F5, 150 mm x 2.1 mm, 3 μ m particle size.
- Mobile Phase A: 0.1 M Formic acid in water.
- Mobile Phase B: Acetonitrile.
- Flow Rate: 250 μ L/min.
- Gradient:
 - 0-3 min: 95% A

- 3-13 min: Linear gradient from 95% A to 0% A
- 13-18 min: Hold at 0% A
- 18-19 min: Linear gradient from 0% A to 95% A
- 19-29 min: Re-equilibration at 95% A
- Injection Volume: 10 µL.
- Detection: UV at 210 nm.
- Sample Preparation: A 1 mg/mL solution of **Dihydrocuscohygrine-d6** is prepared in methanol.

3.2. Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol is based on the analysis of Cuscohygrine and its deuterated analogue.^[2]

- Instrumentation: Agilent 7890B GC coupled to a 5977A MS detector or equivalent.
- Column: HP-5ms (30 m x 0.25 mm, 0.25 µm film thickness) or similar.
- Injector Temperature: 250°C.
- Injection Mode: Splitless.
- Carrier Gas: Helium at a constant flow of 1.0 mL/min.
- Oven Temperature Program:
 - Initial temperature: 70°C, hold for 3 min.
 - Ramp: 25°C/min to 270°C.
 - Hold: 7 min at 270°C.
- MS Parameters:

- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Range: 40-400 m/z (Full Scan Mode).
- Sample Preparation: A 10 µg/mL solution is prepared in methanol. Note: Thermal degradation of cuscohygrine alkaloids can occur at high injector temperatures.[2]

3.3. Nuclear Magnetic Resonance (NMR) Spectroscopy

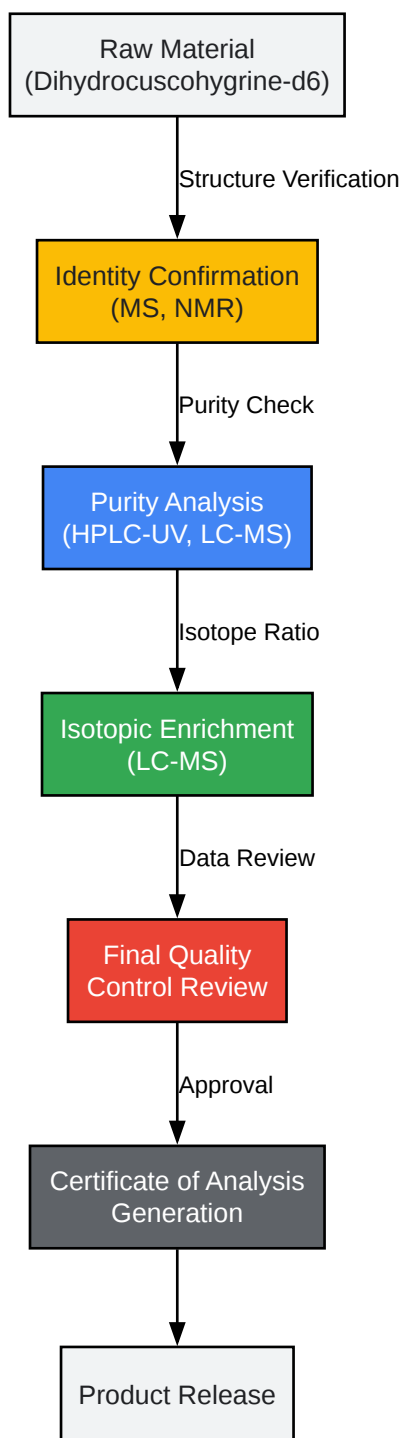
General procedure for acquiring NMR spectra of alkaloid standards.

- Instrumentation: Bruker Avance 400 MHz spectrometer or equivalent.
- Sample Preparation: 5-10 mg of **Dihydrocuscohygrine-d6** is dissolved in approximately 0.7 mL of deuterated chloroform (CDCl₃) containing 0.03% tetramethylsilane (TMS) as an internal reference. The solution is transferred to a 5 mm NMR tube.
- ¹H NMR Acquisition:
 - Pulse Program: zg30
 - Number of Scans: 16
 - Spectral Width: 20 ppm
 - Temperature: 298 K
- ¹³C NMR Acquisition:
 - Pulse Program: zgpg30
 - Number of Scans: 1024
 - Spectral Width: 240 ppm
 - Temperature: 298 K

Diagrams and Workflows

4.1. Quality Control Workflow for Deuterated Standards

The following diagram illustrates the typical workflow for the quality control and certification of a deuterated internal standard.

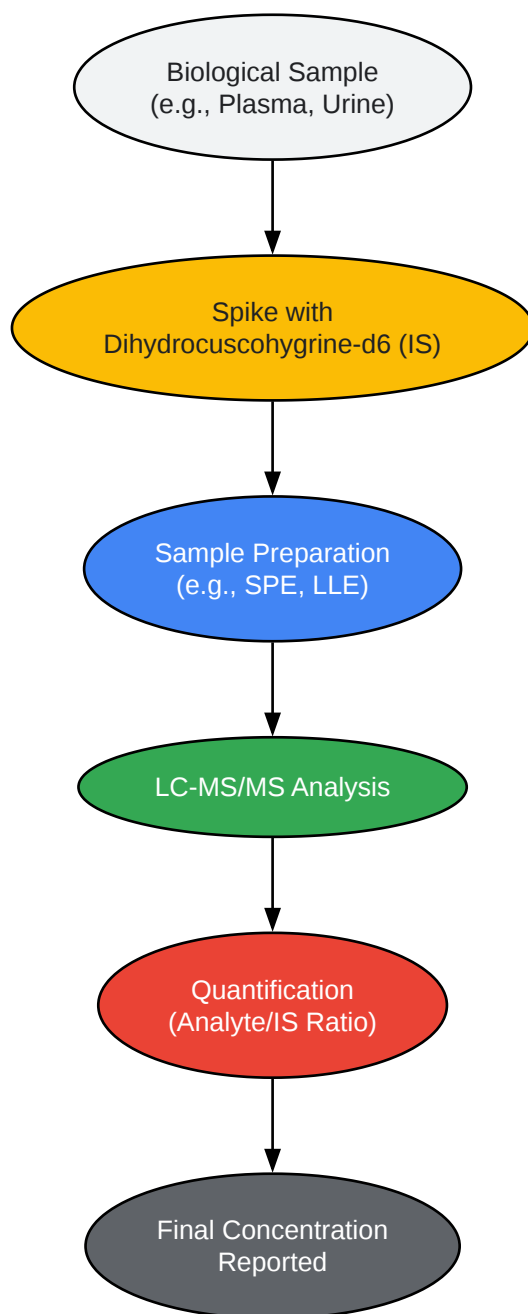


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QC Workflow for Deuterated Standards

4.2. Use of **Dihydrocuscohygrine-d6** in a Bioanalytical Workflow

This diagram shows the logical steps for using **Dihydrocuscohygrine-d6** as an internal standard in a typical LC-MS/MS bioanalytical assay.



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Bioanalytical Workflow using an Internal Standard

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References

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